

3-(2-Chloroethyl)phenol CAS number and chemical identifiers

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Compound of Interest

Compound Name: 3-(2-Chloroethyl)phenol

Cat. No.: B12841965

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An In-depth Technical Guide to 3-(2-Chloroethyl)phenol

This technical guide provides a comprehensive overview of **3-(2-Chloroethyl)phenol**, including its chemical identifiers, potential synthesis routes, and described chemical reactions. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity

3-(2-Chloroethyl)phenol is an aromatic organic compound characterized by a phenol group substituted with a 2-chloroethyl group at the meta position.^[1] Its chemical structure lends it to a variety of chemical reactions and potential biological activities.

Chemical Identifiers

A summary of the key chemical identifiers for **3-(2-Chloroethyl)phenol** is provided in the table below for easy reference.

Identifier	Value
CAS Number	168912-61-6
IUPAC Name	3-(2-chloroethyl)phenol
Molecular Formula	C ₈ H ₉ ClO
Molecular Weight	156.61 g/mol
Canonical SMILES	C1=CC(=CC(=C1)O)CCl
InChI	InChI=1S/C8H9ClO/c9-5-4-7-2-1-3-8(10)6-7/h1-3,6,10H,4-5H2
InChIKey	GRXBETHKDHEATN-UHFFFAOYSA-N
PubChem CID	44298534

Physicochemical Properties

A compilation of computed physicochemical properties is presented in the following table. These properties are crucial for understanding the compound's behavior in various experimental and biological systems.

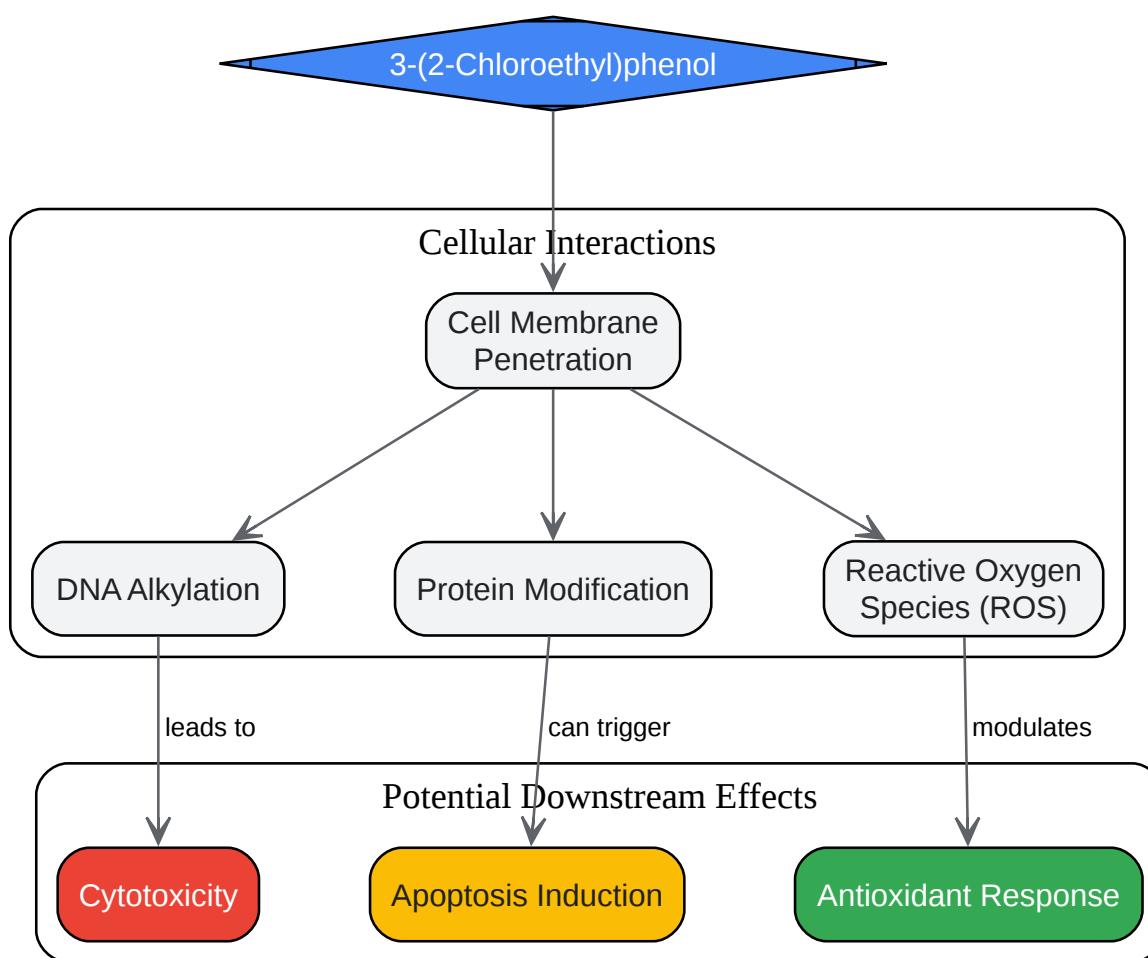
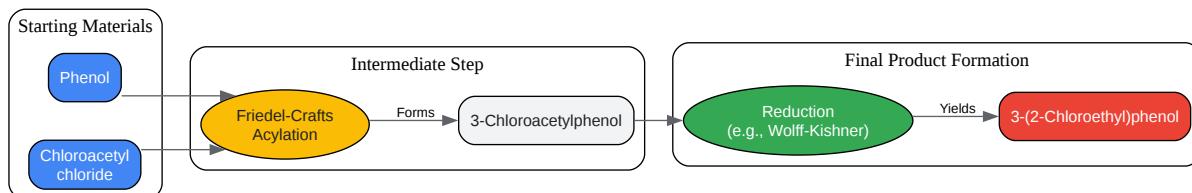
Property	Value
XLogP3	2.5
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Exact Mass	156.0341926
Topological Polar Surface Area	20.2 Å ²

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3-(2-Chloroethyl)phenol** are not readily available in public literature, general synthetic routes can be inferred from standard organic chemistry principles.

Potential Synthesis Pathways

The synthesis of **3-(2-Chloroethyl)phenol** could potentially be achieved through methods such as the Friedel-Crafts acylation of phenol followed by reduction and chlorination, or via the reaction of a suitable phenethyl alcohol derivative.



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References

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